

Application Notes and Protocols for UNC4976 in Cell Culture

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Compound of Interest

Compound Name: UNC4976

Cat. No.: B15587843

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Abstract

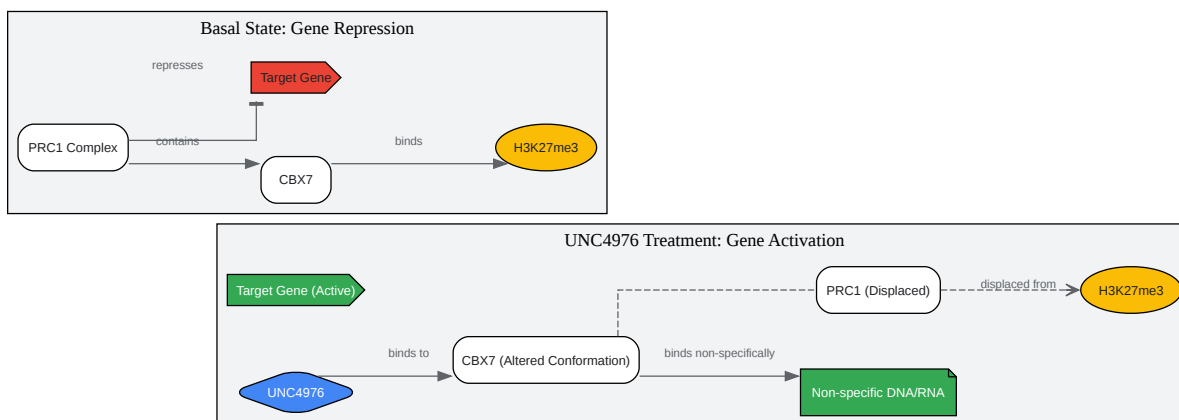
UNC4976 is a potent, cell-permeable positive allosteric modulator (PAM) of the chromodomain of CBX7, a core component of the Polycomb Repressive Complex 1 (PRC1).^{[1][2]} These application notes provide detailed protocols for the use of **UNC4976** in cell culture to study the dynamics of PRC1-mediated gene silencing. **UNC4976** enhances the non-specific binding of CBX7 to nucleic acids (DNA and RNA) while simultaneously displacing it from its canonical binding sites at H3K27me3-marked chromatin.^{[1][3]} This leads to the de-repression of Polycomb target genes, making **UNC4976** a valuable chemical probe for investigating the biological roles of PRC1 in various cellular processes.

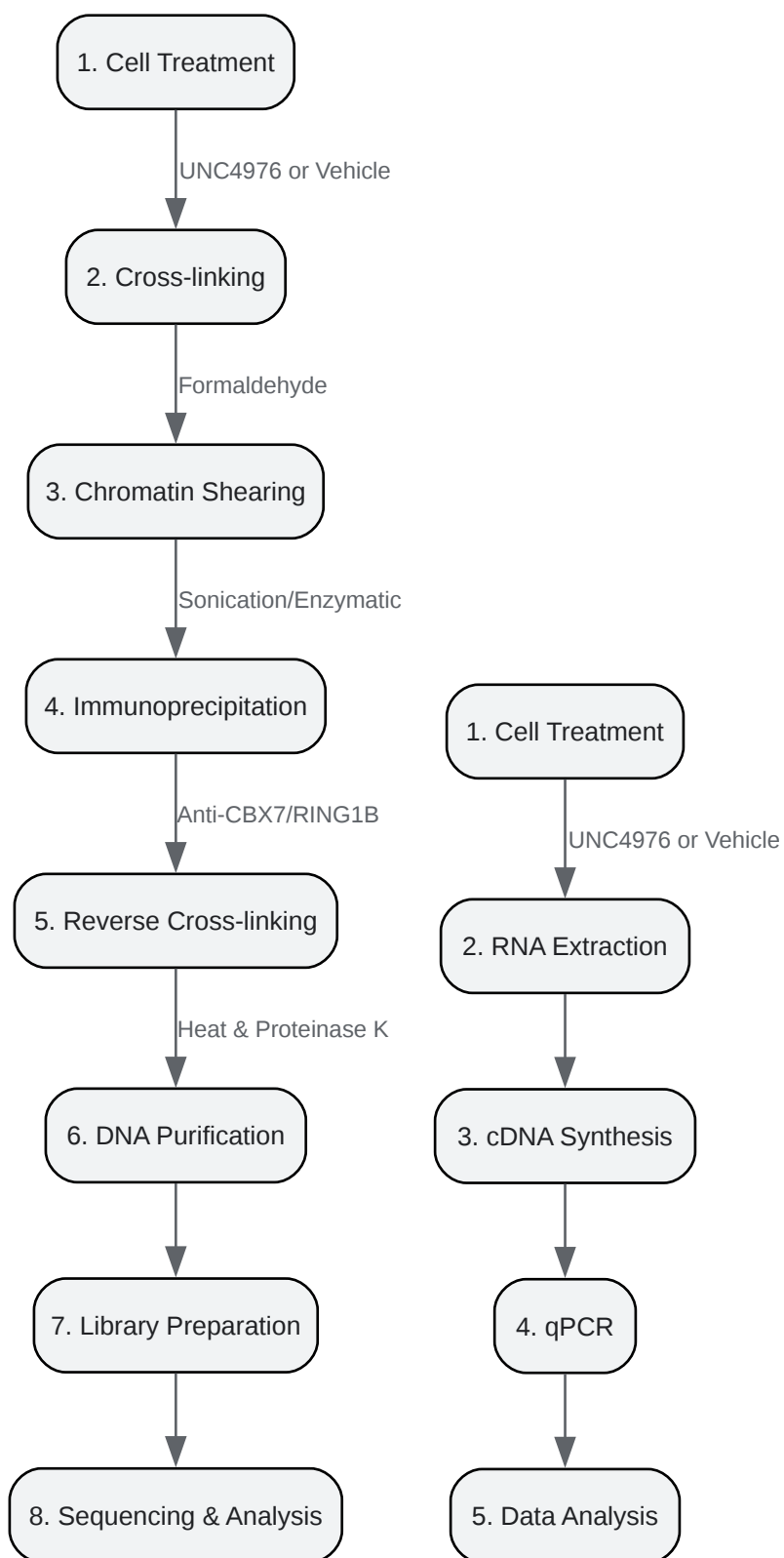
Data Presentation

Parameter	Value	Cell Line	Reference
EC50	3.0 ± 0.40 µM	CBX7 Reporter mESC	[4]
Effective Concentration (ChIP-seq)	20 µM	Mouse Embryonic Stem Cells (mESC)	[1]
Treatment Duration (ChIP-seq)	4 hours	Mouse Embryonic Stem Cells (mESC)	[1]
Effective Concentrations (RT-qPCR)	6 µM and 20 µM	HEK293	[1]

Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism of action of **UNC4976**. In the basal state, the CBX7 component of the PRC1 complex binds to H3K27me3 marks on chromatin, leading to gene repression. Upon treatment, **UNC4976** acts as a positive allosteric modulator, inducing a conformational change in CBX7 that increases its affinity for non-specific DNA and RNA. This enhanced non-specific binding leads to the displacement of the PRC1 complex from its target gene promoters, resulting in the transcriptional activation of previously silenced genes.





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References

- 1. Discovery and Characterization of a Cellularly Potent Positive Allosteric Modulator of the Polycomb Repressive Complex 1 Chromodomain, CBX7 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Discovery and Characterization of a Cellular Potent Positive Allosteric Modulator of the Polycomb Repressive Complex 1 Chromodomain, CBX7 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. trepo.tuni.fi [trepo.tuni.fi]
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